

(2-Hydroxypyridin-3-yl)(phenyl)methanone molecular weight and formula.

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Compound of Interest

Compound Name: (2-Hydroxypyridin-3-yl)
(phenyl)methanone

Cat. No.: B1270893

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Technical Guide: (2-Hydroxypyridin-3-yl) (phenyl)methanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Hydroxypyridin-3-yl)(phenyl)methanone is a heterocyclic ketone with a molecular structure featuring a phenyl group and a 2-hydroxypyridine moiety linked by a carbonyl group. This compound belongs to the broader class of hydroxypyridinones, a scaffold of significant interest in medicinal chemistry due to its diverse biological activities. This technical guide provides a comprehensive overview of the molecular properties, synthesis, and potential biological relevance of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** and its close analogs.

Molecular Profile

The fundamental molecular characteristics of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** are summarized in the table below.

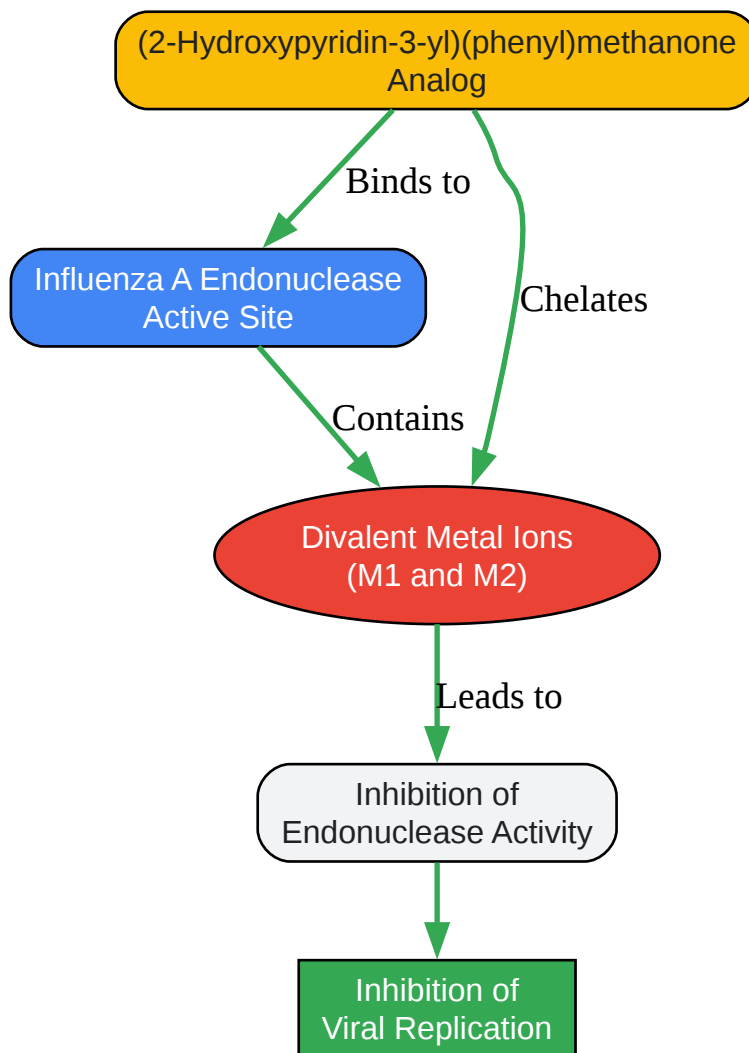
Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₉ NO ₂	[1][2]
Molecular Weight	199.21 g/mol	[1][2]
CAS Number	27039-12-9	[1][2][3]
MDL Number	MFCD00234779	[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** is not readily available in the surveyed literature, a general approach can be inferred from the synthesis of structurally related compounds, such as 5-aryl-2-aryl-3-hydroxypyridin-4(1H)-ones. A plausible synthetic strategy would involve the reaction of a suitable pyridine precursor with a benzoylating agent.

A two-stage synthesis for similar 5-aryl-2-aryl-3-hydroxypyridin-4(1H)-ones has been described, which involves the refluxing of 5-aryl-3-(benzyloxy)-2-(het)aryl-4H-pyran-4-ones with ammonium acetate in acetic acid, followed by debenzoylation.[4]

A general workflow for the synthesis of such hydroxypyridone derivatives is outlined below.



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References

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